

Topic: Ivermectin B1a Monosaccharide Stock Solution: Preparation and Storage

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Compound of Interest

Compound Name: Ivermectin B1a monosaccharide

Cat. No.: B10764833

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This document provides detailed protocols and application notes for the preparation, storage, and handling of **Ivermectin B1a monosaccharide** stock solutions. Adherence to these guidelines is crucial for ensuring the compound's stability and obtaining reproducible results in research applications.

Physicochemical and Solubility Data

Ivermectin B1a monosaccharide is a semi-synthetic derivative of ivermectin, created by the selective hydrolysis of the terminal saccharide unit.^{[1][2]} It is a valuable tool for studying mechanisms of ivermectin resistance and nematode larval development.^{[1][2]} Key properties are summarized below.

Table 1: Physicochemical Properties of **Ivermectin B1a Monosaccharide**

Property	Value	Reference(s)
Molecular Formula	C₄₁H₆₂O₁₁	^{[1][2]}
Molecular Weight	730.9 g/mol	^{[1][2]}
CAS Number	71837-27-9	^{[1][2]}
Appearance	White solid	^[1]

| Purity | >95% by HPLC or ≥99% ^{[1][2]} |

Table 2: Solubility and Storage of Solid **Ivermectin B1a Monosaccharide**

Parameter	Details	Reference(s)
Solubility	Soluble in DMSO, DMF, ethanol, and methanol.	[1][2][3]
Water Solubility	Poor	[1][3]

| Storage of Solid | Store powder at -20°C for long-term stability (≥ 4 years). |[1][2] |

Experimental Protocols

2.1. Safety Precautions

Handle **Ivermectin B1a monosaccharide** in accordance with standard laboratory safety practices. Use personal protective equipment (PPE), including a lab coat, safety glasses, and gloves. Work in a well-ventilated area or a chemical fume hood to minimize inhalation of the powder. Consult the Safety Data Sheet (SDS) for comprehensive safety information.

2.2. Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution, using DMSO as the solvent due to the compound's high solubility in it.[1][2]

Materials:

- **Ivermectin B1a monosaccharide** solid powder
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

- Pipettes and sterile filter tips

Procedure:

- Equilibrate: Allow the vial of solid **Ivermectin B1a monosaccharide** to reach room temperature before opening. This prevents moisture condensation on the powder.
- Weigh: Accurately weigh the desired amount of the compound. To prepare 1 mL of a 10 mM stock solution, weigh 7.31 mg of **Ivermectin B1a monosaccharide** (Mass = 10 mmol/L * 0.001 L * 730.9 g/mol).
- Dissolution:
 - Add the appropriate volume of DMSO to the vial containing the weighed powder. For the example above, add 1 mL of DMSO.
 - Cap the vial tightly and vortex vigorously for 1-2 minutes until the solid is completely dissolved.
 - If dissolution is slow, sonicate the vial in a water bath for 5-10 minutes.[\[4\]](#)[\[5\]](#)
- Aliquot: To avoid degradation from repeated freeze-thaw cycles, dispense the stock solution into single-use aliquots in sterile, light-protected (amber) microcentrifuge tubes.[\[6\]](#)[\[7\]](#)
- Store: Store the aliquots as recommended in Table 3.

2.3. Protocol: Preparation of Working Solutions

For cell-based assays, the high-concentration DMSO stock solution must be diluted to the final working concentration in the appropriate cell culture medium.

Procedure:

- Thaw a single aliquot of the stock solution at room temperature.
- Perform serial dilutions of the stock solution in the desired experimental medium to achieve the final concentration.

- Important: The final concentration of DMSO in the culture medium should generally be kept below 0.1% to prevent solvent-induced cytotoxicity. Always prepare fresh working solutions immediately before use.

Storage and Stability

While specific stability data for the monosaccharide derivative is limited, the storage conditions for the parent compound, Ivermectin B1a, provide a reliable guideline due to structural similarities.[\[5\]](#)[\[6\]](#)[\[8\]](#)

Table 3: Recommended Storage of **Ivermectin B1a Monosaccharide** Stock Solutions

Solvent	Storage Temperature	Stability Duration	Reference(s)
DMSO	-80°C	Up to 6 months	[6] [7] [8]

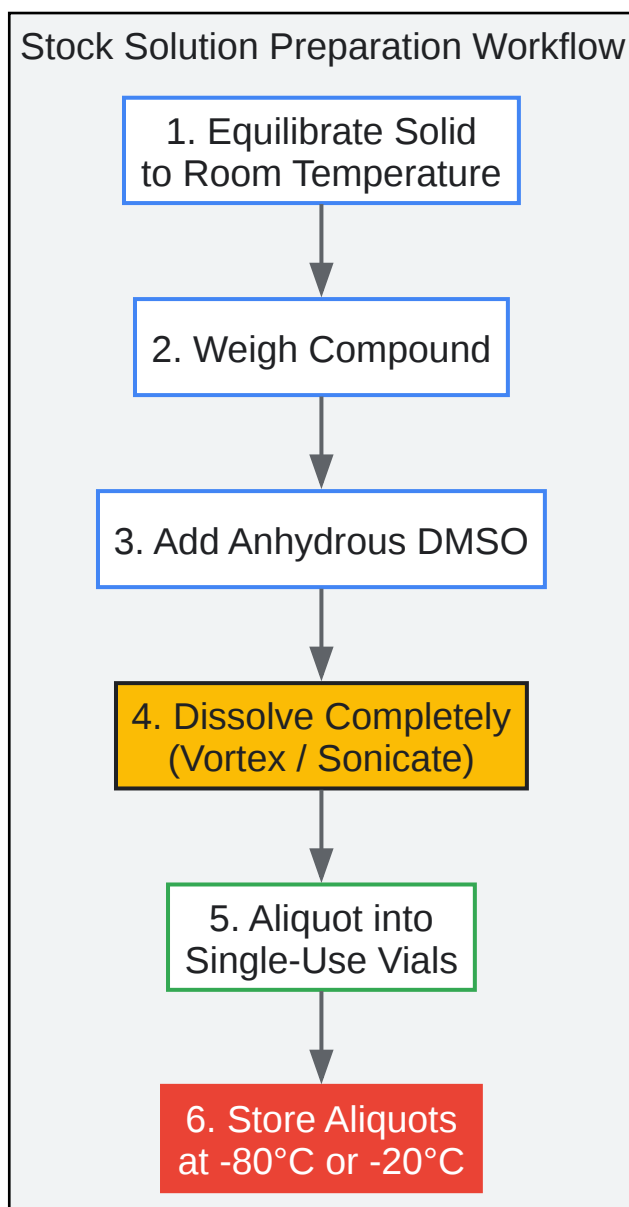
| DMSO | -20°C | Up to 1 month |[\[6\]](#)[\[7\]](#)[\[8\]](#) |

Stability Considerations:

- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles as they can lead to compound degradation. Aliquoting the stock solution is highly recommended.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Light Sensitivity: Ivermectin and its analogs are sensitive to light and can undergo photodegradation.[\[9\]](#)[\[10\]](#) Protect all solutions from light by using amber vials or by wrapping containers in aluminum foil.[\[7\]](#)
- pH Stability: Ivermectin is more stable in acidic to neutral conditions and is susceptible to degradation in basic (alkaline) environments.[\[7\]](#)[\[10\]](#)[\[11\]](#) Ensure the pH of aqueous buffers and media is controlled.

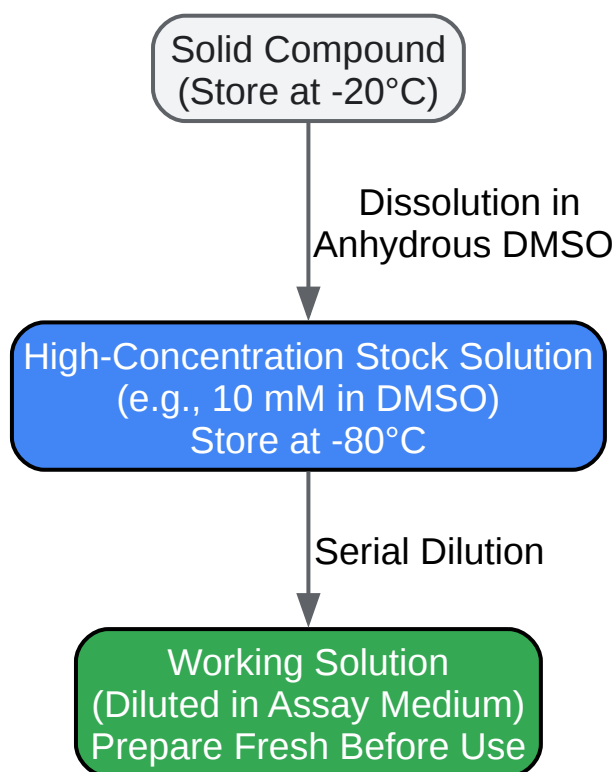
Visualized Workflows

The following diagrams illustrate the key processes for preparing and handling **Ivermectin B1a monosaccharide** solutions.



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Caption: Workflow for preparing a stock solution.



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Caption: Logical flow from solid to working solution.

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